

(1H-indol-3-yl)methanamine hydrochloride chemical structure and analysis

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Compound of Interest

Compound Name: (1H-indol-3-yl)methanamine
hydrochloride

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An In-Depth Technical Guide to the Chemical Structure and Analysis of **(1H-indol-3-yl)methanamine Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

Abstract

(1H-indol-3-yl)methanamine hydrochloride, a key building block in medicinal chemistry, possesses a unique chemical architecture that makes it a precursor to a wide array of pharmacologically active compounds. This guide provides a comprehensive technical overview of its chemical structure and a detailed exploration of the analytical methodologies crucial for its characterization. We delve into the principles and practical applications of Nuclear Magnetic Resonance (NMR) spectroscopy, Fourier-Transform Infrared (FTIR) spectroscopy, Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC) for the unambiguous identification, purity assessment, and quantification of this compound. This document is intended to serve as a valuable resource for researchers and professionals engaged in the synthesis, analysis, and application of indole-based compounds in drug discovery and development.

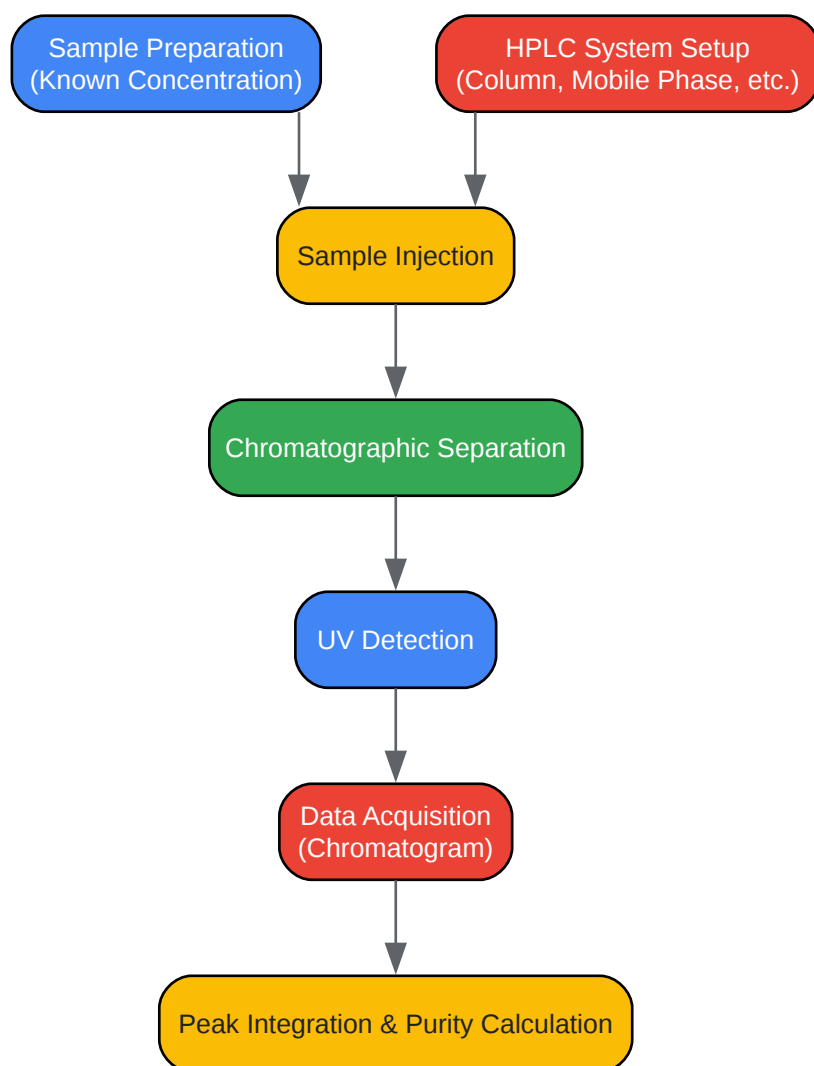
Introduction: The Significance of (1H-indol-3-yl)methanamine Hydrochloride in Drug Discovery

The indole scaffold is a privileged structure in medicinal chemistry, forming the core of numerous natural products and synthetic drugs. (1H-indol-3-yl)methanamine, also known as tryptamine, and its derivatives are of particular interest due to their diverse biological activities. The hydrochloride salt of (1H-indol-3-yl)methanamine offers enhanced stability and aqueous solubility, making it a versatile intermediate for chemical synthesis and pharmaceutical formulation. Its applications span the development of novel therapeutics targeting a range of disorders.^{[1][2]} A thorough understanding of its chemical properties and a robust analytical toolkit are paramount for ensuring the quality, consistency, and efficacy of downstream applications.

Chemical Structure and Physicochemical Properties

(1H-indol-3-yl)methanamine hydrochloride is the salt formed from the reaction of the basic (1H-indol-3-yl)methanamine with hydrochloric acid. This protonation of the primary amine group significantly influences its physical and chemical characteristics.

Chemical Structure:



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References

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- 2. pdf.benchchem.com [pdf.benchchem.com]

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